

An In-Depth Technical Guide to 3-Methylacridine: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Methylacridine

CAS No.: 4740-12-9

Cat. No.: B12685557

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Abstract

3-Methylacridine is a heterocyclic aromatic compound belonging to the acridine family. Acridines are noted for their planar, tricyclic structure, which facilitates their intercalation into DNA and underpins their broad range of biological activities, including antiseptic, antimalarial, and anticancer properties. The strategic placement of a methyl group at the 3-position of the acridine core can significantly influence its electronic properties, lipophilicity, and steric profile, thereby modulating its biological efficacy and potential therapeutic applications. This guide provides a comprehensive overview of the chemical identifiers, synthesis, reactivity, and known applications of **3-Methylacridine**, with a particular focus on its relevance to drug discovery and development.

Chemical Identity and Molecular Descriptors

A clear and unambiguous identification of a chemical entity is paramount for research and development. The following table summarizes the key identifiers and molecular properties of **3-Methylacridine**.

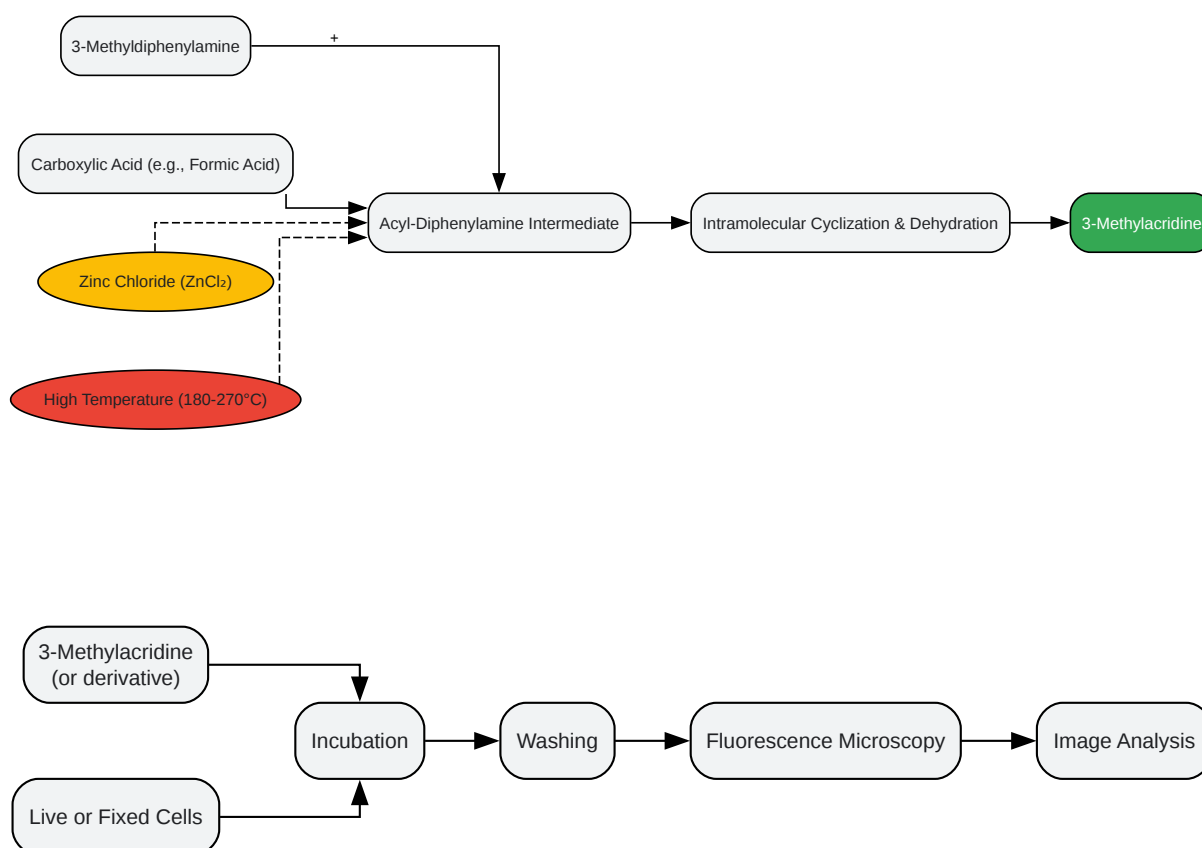
Identifier	Value	Reference
CAS Number	4740-12-9	[1]
PubChem CID	606380	[1]
IUPAC Name	3-methylacridine	[1]
Molecular Formula	C ₁₄ H ₁₁ N	[1]
Molecular Weight	193.24 g/mol	[1]
Canonical SMILES	<chem>CC1=CC2=C(C=C1)C=C3C=C C=CC3=N2</chem>	[1]
InChI	InChI=1S/C14H11N/c1-10-6-7- 12-9-11-4-2-3-5-13(11)15- 14(12)8-10/h2-9H,1H3	[1]
InChIKey	JHPMXDKTYFNDMT- UHFFFAOYSA-N	[1]

Synthesis of the 3-Methylacridine Scaffold

The synthesis of the acridine core is a well-established area of heterocyclic chemistry. The Bernthsen acridine synthesis is a classical and versatile method for preparing 9-substituted acridines through the condensation of a diarylamine with a carboxylic acid in the presence of a Lewis acid catalyst, typically zinc chloride, at high temperatures.[2][3] While a specific protocol for **3-Methylacridine** is not readily available in the provided search results, a general approach based on the Bernthsen synthesis can be extrapolated.

A plausible synthetic route to **3-Methylacridine** would involve the reaction of a suitably substituted diphenylamine derivative with a carboxylic acid. For instance, the condensation of 3-methyldiphenylamine with formic acid in the presence of zinc chloride would be a logical starting point.

Conceptual Synthesis Workflow: Bernthsen Acridine Synthesis



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Caption: A conceptual workflow for utilizing **3-Methylacridine** as a fluorescent probe in cell imaging experiments.

Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **3-Methylacridine** was not found in the provided search results, safety information for the related compound, 9-Methylacridine, can be used as a guide. Acridine derivatives should be handled with care, as they may be irritants and their toxicological properties are not always fully characterized. [4] General Precautions:

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including gloves and safety glasses. [5][6]* Ventilation: Handle in a well-ventilated area or in a fume hood to avoid inhalation of dust or vapors. [5]* Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents. [6][7]* Disposal: Dispose of in accordance with local, state, and federal regulations.

Conclusion

3-Methylacridine represents a valuable scaffold for the development of novel therapeutic agents and research tools. Its structural relationship to a class of compounds with proven biological activity, combined with the potential for chemical modification, makes it a compelling target for further investigation. This guide has provided a foundational understanding of its chemical properties, synthetic accessibility, and potential applications. Further research is warranted to fully elucidate the biological activity profile and therapeutic potential of **3-Methylacridine** and its derivatives.

References

- Synthesis, Reactions and Medicinal Uses of Acridine. Pharmaguideline. Available from: [\[Link\]](#)
- PubChem. **3-Methylacridine**. National Center for Biotechnology Information. Available from: [\[Link\]](#)
- Bernthsen acridine synthesis. Grokipedia. Available from: [\[Link\]](#)
- Bernthsen Acridine Synthesis. Cambridge University Press. Available from: [\[Link\]](#)
- Microwave-assisted organic synthesis has gained in popularity in recent years because microwave irradiation was found to accelerate remarkably a wide variety of reactions. Journal of Heterocyclic Chemistry. Available from: [\[Link\]](#)
- Cytotoxic and anticancer activities of an acridine derivative; 11-chloro-3-methyl-3H-imidazo[4,5-a]acridine on 5637 cells. ResearchGate. Available from: [\[Link\]](#)
- Synthesis and anticancer activity evaluation of some acridine derivatives. SpringerLink. Available from: [\[Link\]](#)

- **3-METHYLACRIDINE**. Global Substance Registration System. Available from: [\[Link\]](#)
- Ullmann condensation. Wikipedia. Available from: [\[Link\]](#)
- 3-METHYLPYRIDINE FOR SYNTHESIS MSDS. Loba Chemie. Available from: [\[Link\]](#)
- General method of UV-Vis and fluorescence titration. The Royal Society of Chemistry. Available from: [\[Link\]](#)
- A Complete ^1H and ^{13}C NMR Data Assignment for Three 3-[Substituted methylidene]-1H,3H-naphtho-[1,8-cd]-pyran-1-ones. MDPI. Available from: [\[Link\]](#)
- Ullmann Coupling & other Cu Catalyzed reactions. Organic Synthesis. Available from: [\[Link\]](#)
- Ullmann Acridine Synthesis. Scribd. Available from: [\[Link\]](#)
- Aromaticity & Electrophilic/Nucleophilic Aromatic Substitution. University of Liverpool. Available from: [\[Link\]](#)
- Material Safety Data Sheet - 9-Methylacridine, 99+%. Cole-Parmer. Available from: [\[Link\]](#)
- Synthesis and Anticancer Properties of New 3-Methylidene-1-sulfonyl-2,3-dihydroquinolin-4(1H)-ones. MDPI. Available from: [\[Link\]](#)
- **3-methylacridine** (PHY0132007). PhytoBank. Available from: [\[Link\]](#)
- Basic ^1H - and ^{13}C -NMR Spectroscopy. Elsevier. Available from: [\[Link\]](#)
- Ligand-Accelerated Catalysis of the Ullmann Condensation: Application to Hole Conducting Triarylaminers. SciSpace. Available from: [\[Link\]](#)
- Ullmann Reaction. Organic Chemistry Portal. Available from: [\[Link\]](#)
- Imine acridine derivative fluorescent probe as well as preparation method and application thereof in detection of MORAb-3-1 antibodies. Patsnap. Available from: [\[Link\]](#)
- Toxicology Report No. S.0052729.5-18. DTIC. Available from: [\[Link\]](#)

- 13.10: Characteristics of ^{13}C NMR Spectroscopy. Chemistry LibreTexts. Available from: [\[Link\]](#)
- How To Read and Interpret ^1H -NMR and ^{13}C -NMR. Scribd. Available from: [\[Link\]](#)
- **3-METHYLACRIDINE**. Global Substance Registration System. Available from: [\[Link\]](#)
- Synthesis And Anticancer Activity Of New Hybrid 3-Methylidene-2,3-Dihydro-1,8-Naphthyridinones. PubMed. Available from: [\[Link\]](#)
- How to Read and Interpret ^1H -NMR and ^{13}C -NMR Spectrums. Indonesian Journal of Science and Technology. Available from: [\[Link\]](#)
- Fluorescent probes based on acridine derivatives and their application in dynamic monitoring of cell polarity variation. The Royal Society of Chemistry. Available from: [\[Link\]](#)
- Fluorescent photoremovable precursor (acridin-9-ylmethyl)ester: synthesis, photophysical, photochemical and biological applications. PubMed. Available from: [\[Link\]](#)
- Synthesis, Spectroscopic Evaluation and Preliminary UV-Vis Titration Study of 1,2-bis[N,N'-6-(3-pyridylmethylamido)pyridyl- 2-carboxyamido]butane as a Potential Anion Receptor. ResearchGate. Available from: [\[Link\]](#)
- The stacked plots of UV-Vis absorption and PL emission spectra of 3a–3e... ResearchGate. Available from: [\[Link\]](#)
- Electrophilic Aromatic Substitutions (1) – Halogenation of Benzene. Master Organic Chemistry. Available from: [\[Link\]](#)
- Applications of UV–Visible, Fluorescence and Mid-Infrared Spectroscopic Methods Combined with Chemometrics for the Authentication of Apple Vinegar. National Center for Biotechnology Information. Available from: [\[Link\]](#)

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Sources

- [1. 3-Methylacridine | C14H11N | CID 606380 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. repository.bilkent.edu.tr \[repository.bilkent.edu.tr\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. Structure-Activity Relationship Investigations Probing the Cytotoxicity of 9-Aminoacridines Derivatives with PC3 and A549 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. fishersci.com \[fishersci.com\]](#)
- [6. tcichemicals.com \[tcichemicals.com\]](#)
- [7. figshare.com \[figshare.com\]](#)
- To cite this document: BenchChem. [An In-Depth Technical Guide to 3-Methylacridine: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12685557/docs#an-in-depth-technical-guide-to-3-methylacridine-properties-synthesis-and-applications>]

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